

# safe handling and storage of **tert-BUTYL HYPOCHLORITE** for research

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## *Compound of Interest*

Compound Name: **tert-BUTYL HYPOCHLORITE**

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## Technical Support Center: **tert-BUTYL HYPOCHLORITE**

This guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with **tert-butyl hypochlorite**. All procedures should be performed in a controlled laboratory setting by trained personnel.

## Frequently Asked Questions (FAQs) & Troubleshooting

### Storage & Stability

- Q1: What are the ideal storage conditions for **tert-butyl hypochlorite**?
  - A: It should be stored in a refrigerator, ideally between 0°C and 10°C.<sup>[1]</sup> Some sources recommend even lower temperatures, such as in a -10°C refrigerator.<sup>[2]</sup> It is crucial to store it in a dark, well-ventilated place under an inert atmosphere (like nitrogen or argon).<sup>[3][4][5]</sup> Use light-resistant containers.<sup>[3]</sup>
- Q2: My bottle of **tert-butyl hypochlorite** has developed pressure. What should I do?

- A: Gas pressure can build up upon storage due to decomposition.[1] This is a significant hazard, as it can cause the container to burst.[6][7][8] Handle the container with extreme caution, wearing appropriate personal protective equipment (PPE), including a face shield. Cool the container in an ice bath before slowly and carefully venting the cap behind a blast shield in a fume hood. Use the material as soon as possible after opening.[1]
- Q3: I've had a bottle for over a year. Is it still good to use?
  - A: It is strongly recommended to use **tert-butyl hypochlorite** as soon as possible after receiving it.[1] Prolonged storage, even under refrigeration, can lead to decomposition and pressure buildup.[9] If you must store it, it is critical to monitor for any signs of decomposition (color change, pressure buildup). It is best practice to synthesize it fresh for use.[10]
- Q4: The liquid, which is normally yellowish, has changed color. What does this indicate?
  - A: A significant color change can indicate decomposition. Do not use the material. Treat it as hazardous waste and dispose of it according to your institution's protocols for reactive chemicals.

## Handling & Safety

- Q5: What personal protective equipment (PPE) is required when handling **tert-butyl hypochlorite**?
  - A: Always work in a well-ventilated chemical fume hood.[4][11] Required PPE includes:
    - Flame-resistant lab coat.[9]
    - Chemical-impermeable gloves (inspect before use).[9]
    - Tightly fitting safety goggles and a face shield.[9][11]
    - In case of exceeding exposure limits, a full-face respirator may be necessary.[9]
- Q6: I noticed **tert-butyl hypochlorite** reacts violently with rubber. What materials should I use for my apparatus?

- A: All-glass apparatus with ground-glass joints should be used.[9] Avoid rubber stoppers, tubing, and seals. Synthetic plastic tubing like Tygon may be a suitable alternative for some applications, but compatibility should be verified.[9]
- Q7: What are the primary hazards I should be aware of?
  - A: **tert-Butyl hypochlorite** is a highly reactive and hazardous substance. Key hazards include:
    - Flammability: It is a highly flammable liquid and may ignite on contact with air or moisture.[6][12]
    - Explosive Decomposition: It can decompose explosively when heated, exposed to strong light (daylight or fluorescent lighting), or subjected to shock.[2][6][7] Decomposition produces acetone and chloromethane, which can build enough pressure to burst glass containers.[6][7]
    - Reactivity: It is a strong oxidizing agent and reacts violently with water (releasing toxic chlorine gas), rubber, and other incompatible materials.[5][6][7]
    - Corrosivity: It causes severe burns to the skin and eyes.[7][11] Inhalation of vapors or decomposition products can cause severe injury or death.[6][7]

## Reactions & Experiments

- Q8: My chlorination reaction is not proceeding as expected. What could be the issue?
  - A: The purity of the **tert-butyl hypochlorite** may have degraded. It is sensitive to light and heat and can decompose easily.[13] It is recommended to check the purity of the reagent via iodometric titration before use. The presence of moisture can also interfere with reactions and cause decomposition. Ensure all glassware is dry and solvents are anhydrous.
- Q9: The reaction is turning dark and producing gas unexpectedly. What should I do?
  - A: This indicates a runaway reaction or decomposition. Immediately remove any heating, ensure maximum ventilation in the fume hood, and evacuate the immediate area. If it is

safe to do so, cool the reaction vessel with an ice bath. Alert your lab supervisor and safety officer. Do not attempt to quench the reaction with water, as this can be violent.[6]

### Emergency Procedures

- Q10: What should I do in case of a small spill in the fume hood?
  - A: ELIMINATE all ignition sources (sparks, flames, hot surfaces).[6] Absorb the spill with an inert, dry material like sand, vermiculite, or diatomite.[4][13] Do not use combustible absorbents like paper towels or cellulose-based materials.[7] Collect the absorbed material into a tightly sealed container for hazardous waste disposal. Ventilate the area thoroughly.
- Q11: What is the first aid procedure for skin or eye contact?
  - A:
    - Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[11][13]
    - Eye Contact: Immediately flush eyes with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[1][11]
- Q12: How should I handle a fire involving **tert-butyl hypochlorite**?
  - A: For small fires, use a dry chemical, soda ash, lime, or dry sand extinguisher.[6] DO NOT USE WATER, as it reacts violently.[6][7] For larger fires, withdraw from the area and let it burn, or use an alcohol-resistant foam. Firefighters should wear self-contained breathing apparatus.[9] Be aware that containers may explode when heated.[6][7]

## Quantitative Data Summary

While precise kinetic data for the thermal decomposition of **tert-butyl hypochlorite** is not readily available due to its complex and potentially autocatalytic nature, the following table summarizes its known physical properties and conditions that lead to instability.

Property/Condition	Value / Observation	Associated Hazard / Note	Citation(s)
Physical State	Yellowish liquid with a pungent, irritating odor	Corrosive to skin, eyes, and mucous membranes.	[4][7]
Boiling Point	77-78 °C	Should not be heated to its boiling point due to risk of explosive decomposition.	[4][5]
Density	~0.96 g/cm³	[5]	
Storage Temperature	0 to 10 °C (Refrigerated)	Essential for stability. Some sources recommend as low as -10°C.	[1][2]
Exposure to Heat	Decomposes exothermically, can be explosive	The decomposition is strongly exothermic.	[1][2][6]
Exposure to Light	Decomposes exothermically (UV, daylight, fluorescent)	Decomposition produces gas (acetone, chloromethane), leading to pressure buildup.	[6][7][9]
Contact with Water	Decomposes exothermically	Evolves toxic chlorine gas.	[6][7]
Contact with Air/Moisture	May ignite	Pyrophoric/Air-Reactive.	[6][7]
Contact with Rubber	Reacts violently	Avoid all rubber materials in handling and apparatus.	[5][7]
Incompatible Materials	Strong oxidizing agents, strong acids,	Can lead to violent or explosive reactions.	[2]

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reducing agents

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## Experimental Protocols

### Protocol 1: Synthesis of tert-Butyl Hypochlorite

This protocol is adapted from Organic Syntheses and should be performed with extreme caution in a chemical fume hood.[2]

#### Materials:

- Commercial household bleach solution (e.g., 5.25% or 6% NaOCl)
- tert-Butyl alcohol
- Glacial acetic acid
- 10% aqueous sodium carbonate solution
- Anhydrous calcium chloride
- 1-L Erlenmeyer flask, mechanical stirrer, ice bath, 1-L separatory funnel

#### Procedure:

- Caution: This preparation should be carried out in a hood. The product is sensitive to light and heat and should not be exposed to rubber.
- Place 500 mL of commercial bleach solution into a 1-L Erlenmeyer flask equipped with a mechanical stirrer.
- Cool the flask in an ice bath with rapid stirring until the temperature of the solution is below 10°C.
- Dim the lights in the vicinity of the apparatus to avoid photodecomposition.[2]
- In a separate container, prepare a solution of tert-butyl alcohol (37 mL, 0.39 mol) and glacial acetic acid (24.5 mL, 0.43 mol).

- Add this solution in a single portion to the rapidly stirred, cold bleach solution.
- Continue stirring for approximately 3 minutes.
- Pour the entire reaction mixture into a 1-L separatory funnel.
- Allow the layers to separate and discard the lower aqueous layer.
- Wash the upper, oily yellow organic layer with 50 mL of 10% aqueous sodium carbonate solution, followed by a wash with 50 mL of water.
- Dry the product over approximately 1 g of anhydrous calcium chloride and filter. The expected yield is 29-34 g of **tert-butyl hypochlorite** with 99-100% purity.[2]
- Store the product in an amber glass bottle over calcium chloride in a refrigerator.

## Protocol 2: Purity Determination by Iodometric Titration

This protocol is adapted from Organic Syntheses to determine the concentration of active chlorine.[2]

### Materials:

- **tert-Butyl hypochlorite** sample (~0.4-0.5 g)
- Glacial acetic acid
- Potassium iodide (KI)
- Standardized sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution (e.g., 0.1 N)
- Starch indicator solution
- Iodine flask (e.g., 250 mL), 4-mL vial, burette

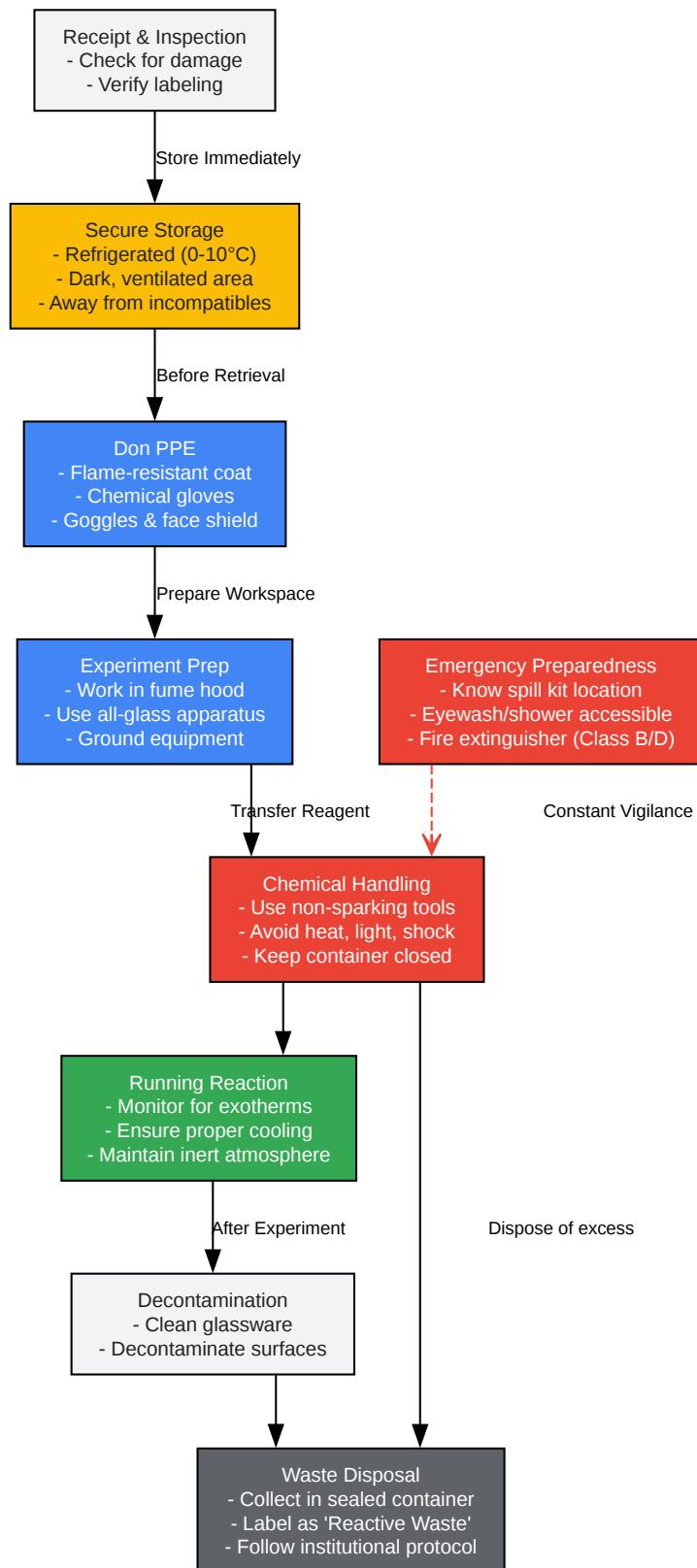
### Procedure:

- Accurately weigh a small portion (<0.5 g) of the **tert-butyl hypochlorite** into a 4-mL glass vial.

- In an iodine flask, prepare a solution containing 20 mL of glacial acetic acid, 10 mL of water, and 3 g of potassium iodide.
- Carefully drop the sealed vial containing the **tert-butyl hypochlorite** into the iodine flask. Stopper the flask, swirl to break the vial, and mix the contents. The solution will turn a dark brown/red color as iodine is liberated.  $(CH_3)_3COCl + 2I^- + H^+ \rightarrow (CH_3)_3COH + I_2 + Cl^-$
- Allow the reaction to proceed for 2-3 minutes in the dark.
- Titrate the liberated iodine with a standardized sodium thiosulfate solution until the solution becomes a pale yellow color.  $I_2 + 2S_2O_3^{2-} \rightarrow 2I^- + S_4O_6^{2-}$
- Add ~2 mL of starch indicator solution. The solution will turn a dark blue/black color.
- Continue the titration dropwise with swirling until the blue color completely disappears. This is the endpoint.
- Record the volume of titrant used and calculate the purity of the **tert-butyl hypochlorite**.

## Visualized Workflow

The following diagram outlines the standard workflow for the safe handling of **tert-butyl hypochlorite** in a research setting.



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## Caption: Workflow for Safe Handling of **tert-Butyl Hypochlorite**.

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